

# SNIPER(BRD)-1 freeze-thaw cycle recommendations

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Sniper(brd)-1

Cat. No.: S543482

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## Storage & Handling Guidelines

Based on supplier specifications, here are the recommended storage conditions for **SNIPER(BRD)-1**:

Condition	Specification
Form Stored	Powder (off-white to light yellow solid)
Short-Term Storage	-20°C (for powder) [1]
Long-Term Storage	-80°C (for solutions, up to 6 months) [2]
Protective Atmosphere	Store under nitrogen [2]
Shipping Condition	Room temperature (stable for a few days) [1]

## Stock Solution Preparation & Storage

For preparing stock solutions, the suppliers provide the following protocols and stability information:

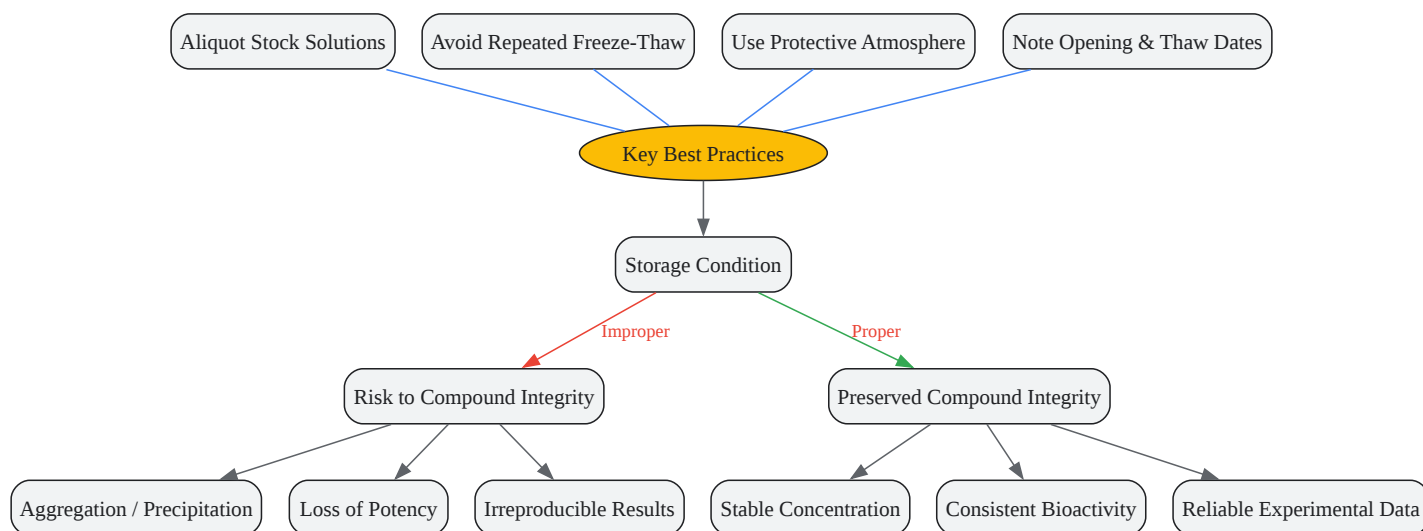
Aspect	Recommendation / Value
Solvent	DMSO [1] [2]
Solubility in DMSO	~66.67 mg/mL (~63.09 mM) [1] [2]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (stored under nitrogen) [2]
In-Vivo Formulation Stability	Use freshly prepared solutions for optimal results [1]

**Preparation example for in vivo studies:** You can prepare a working solution by sequentially adding co-solvents.

- **Formulation 1 (for IP, IV, SC injection):** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1].
- **Procedure:** Add 100 µL of a 25.0 mg/mL DMSO stock solution to 400 µL PEG300 and mix. Then add 50 µL Tween-80 and mix. Finally, add 450 µL of normal saline (0.9% sodium chloride in ddH<sub>2</sub>O) to adjust the volume to 1 mL [1].

## Critical Considerations for Stability

The relationship between storage conditions and compound stability can be visualized as follows. Note that while specific data on **SNIPER(BRD)-1** freeze-thaw cycles is unavailable, these general principles for handling sensitive reagents apply.



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Given the lack of specific data, it is highly advisable to **aliquot SNIPER(BRD)-1 stock solutions** upon first preparation to minimize freeze-thaw cycles.

## Frequently Asked Questions

**Q: What happens if SNIPER(BRD)-1 undergoes multiple freeze-thaw cycles?** While specific data for this compound is unavailable, general principles of handling sensitive biochemical reagents apply. Multiple freeze-thaw cycles can lead to:

- **Degradation:** A gradual loss of compound potency and effectiveness.
- **Aggregation:** Molecules may clump together, reducing solubility and bioavailability.
- **Variable Results:** The primary risk is inconsistent experimental outcomes and poor reproducibility due to unpredictable compound activity [3].

**Q: How should I handle SNIPER(BRD)-1 to ensure maximum stability?**

- **Aliquot:** Upon receipt or preparation of a stock solution, immediately divide it into small, single-use aliquots.
- **Minimize Thawing:** Thaw only the number of aliquots needed for a single experiment.
- **Gentle Thawing:** When needed, thaw aliquots rapidly in a warm water bath or at room temperature—avoid slow thawing at 4°C for extended periods.
- **Record Keeping:** Label all vials with the date of preparation, concentration, and number of freeze-thaw cycles.

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## References

1. ( SNIPER )-1 | BRD 4 degrader | CAS# 2095244-54-3 | InvivoChem BRD [[invivochem.com](http://invivochem.com)]
2. SNIPER(BRD)-1 [[medchemexpress.com](http://medchemexpress.com)]
3. Different storage and freezing for extracellular vesicles... protocols [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]

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